

FTIR carbonyl stretch frequency of 6-Chloro-5-hydroxynicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloro-5-hydroxynicotinaldehyde
CAS No.: 176433-55-9
Cat. No.: B069868

[Get Quote](#)

FTIR Characterization Guide: 6-Chloro-5-hydroxynicotinaldehyde[1]

Executive Summary

This guide provides an in-depth spectroscopic analysis of **6-Chloro-5-hydroxynicotinaldehyde**, a critical intermediate in the synthesis of antiviral and anti-inflammatory pyridine derivatives.[1] Unlike its 2- or 6-hydroxy isomers, this compound does not undergo keto-enol tautomerization to a pyridone, preserving a distinct phenolic character.[1][2]

The focus of this guide is the Carbonyl (C=O) Stretch Frequency, the most diagnostic feature for validating the integrity of the aldehyde functionality during synthesis. We compare this spectral signature against key structural analogs to provide a self-validating reference frame for researchers.

Structural Basis of Spectral Features

To accurately interpret the FTIR spectrum, one must first understand the electronic environment of the carbonyl group.

- Core Structure: Pyridine ring with an aldehyde at position 3.[\[1\]](#)[\[2\]](#)
- Substituents:
 - 5-Hydroxy (-OH): Located meta to the aldehyde.[\[1\]](#)[\[2\]](#) Unlike 2- or 6-hydroxypyridines, the 5-OH cannot tautomerize to a lactam (pyridone).[\[1\]](#)[\[2\]](#) It acts as a phenol, donating electron density into the ring via resonance (+R).[\[1\]](#)[\[2\]](#)
 - 6-Chloro (-Cl): Located ortho to the hydroxyl and para-like to the aldehyde. It exerts an inductive electron-withdrawing effect (-I) that slightly deactivates the ring, counteracting the hydroxyl's donation.[\[1\]](#)[\[2\]](#)

The "Missing" Intramolecular Hydrogen Bond

A common misconception is assuming a shift in carbonyl frequency due to intramolecular hydrogen bonding (as seen in salicylaldehyde).[\[1\]](#)[\[2\]](#)

- Salicylaldehyde (2-hydroxybenzaldehyde): OH and CHO are ortho.[\[1\]](#)[\[2\]](#) Strong H-bond lowers
to $\sim 1665\text{ cm}^{-1}$.[\[1\]](#)[\[2\]](#)
- **6-Chloro-5-hydroxynicotinaldehyde**: OH (C5) and CHO (C3) are meta.[\[1\]](#)[\[2\]](#) They are geometrically too distant for intramolecular H-bonding.[\[1\]](#)[\[2\]](#)
- Result: The carbonyl stretch remains in the typical aromatic aldehyde range ($1700\text{--}1720\text{ cm}^{-1}$), unperturbed by the hydroxyl group.

Comparative Spectral Analysis

The following table contrasts the target molecule with structural analogs. This comparison allows you to rule out common impurities (like the dechlorinated precursor or the pyridone isomer).

Compound	Structure Note	C=O Frequency (cm^{-1})	Key Spectral Differentiator
6-Chloro-5-hydroxynicotinaldehyde	Target	1705 – 1715 cm^{-1}	Sharp aldehyde band; Phenolic O-H stretch ($\sim 3200 \text{ cm}^{-1}$). [1] [2]
6-Hydroxynicotinaldehyde	Tautomerizes to Pyridone	1660 – 1680 cm^{-1}	Broad amide-like C=O (pyridone) + Aldehyde C=O.
6-Chloronicotinaldehyde	No -OH group	1715 – 1725 cm^{-1}	Absence of O-H stretch; slightly higher C=O freq. [1] [2]
Nicotinaldehyde	Unsubstituted	$\sim 1710 \text{ cm}^{-1}$	Simple aromatic aldehyde profile. [1] [2]

“

Technical Insight: If your spectrum shows a strong band near 1660 cm^{-1} , suspect contamination with the 6-hydroxy isomer (pyridone form) or hydrolysis of the chlorine atom.[\[1\]](#)

Detailed Assignment of 6-Chloro-5-hydroxynicotinaldehyde

Primary Diagnostic Band: Carbonyl Stretch (

)[1][2]

- Frequency: $1710 \pm 5 \text{ cm}^{-1}$ (Solid state/KBr).[1][2]
- Appearance: Strong, sharp singlet.
- Mechanistic Driver: The carbonyl is conjugated with the pyridine ring. The 6-Cl substituent (EWG) tends to raise the frequency slightly (inductive effect), while the 5-OH (EDG) tends to lower it (resonance).[1][2] These effects largely cancel out, resulting in a value very close to the parent nicotinaldehyde.

Secondary Diagnostic Band: Hydroxyl Stretch (

)[1][2]

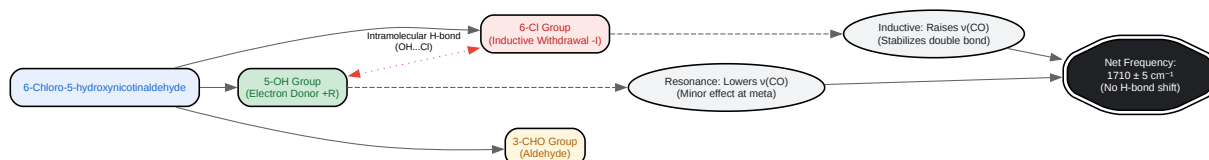
- Frequency: $3100 - 3400 \text{ cm}^{-1}$ (Broad).[1][2][3]
- Interaction: The 5-OH group likely forms a weak intramolecular hydrogen bond with the adjacent 6-Cl atom, as well as intermolecular H-bonds in the solid lattice. This prevents the sharp "free phenol" peak (usually $>3550 \text{ cm}^{-1}$) and results in a broadened absorption.[1][2]

Fingerprint Region Markers

- Pyridine Ring Breathing: $\sim 1580 \text{ cm}^{-1}$ and 1460 cm^{-1} . [1][2]
- C-Cl Stretch: $\sim 1050 - 1090 \text{ cm}^{-1}$ (often obscured but diagnostic if distinct).[1][2]
- Aldehyde C-H: Doublet weak bands at ~ 2850 and 2750 cm^{-1} (Fermi resonance).[1][2]

Visualization of Structural Effects

The following diagram illustrates the electronic push-pull mechanism and the absence of carbonyl H-bonding.



[Click to download full resolution via product page](#)

Caption: Structural substituent effects on the carbonyl frequency. Note the interaction between OH and Cl, but the isolation of the CHO group.

Experimental Protocol: Reliable Data Acquisition

To ensure the spectrum you generate is comparable to literature standards, follow this validated protocol.

Method A: ATR (Attenuated Total Reflectance) - Recommended[1][2]

- Best for: Rapid screening of solid powders.[1][2]
- Preparation:
 - Clean the Diamond/ZnSe crystal with isopropanol.[1][2] Ensure background scan is flat.[1][2]
 - Place ~5 mg of **6-Chloro-5-hydroxynicotinaldehyde** powder on the crystal.
 - Apply high pressure using the clamp to ensure intimate contact (crucial for accurate peak intensity).[1][2]
- Acquisition Parameters:
 - Resolution: 4 cm⁻¹
 - Scans: 16–32[1][2]

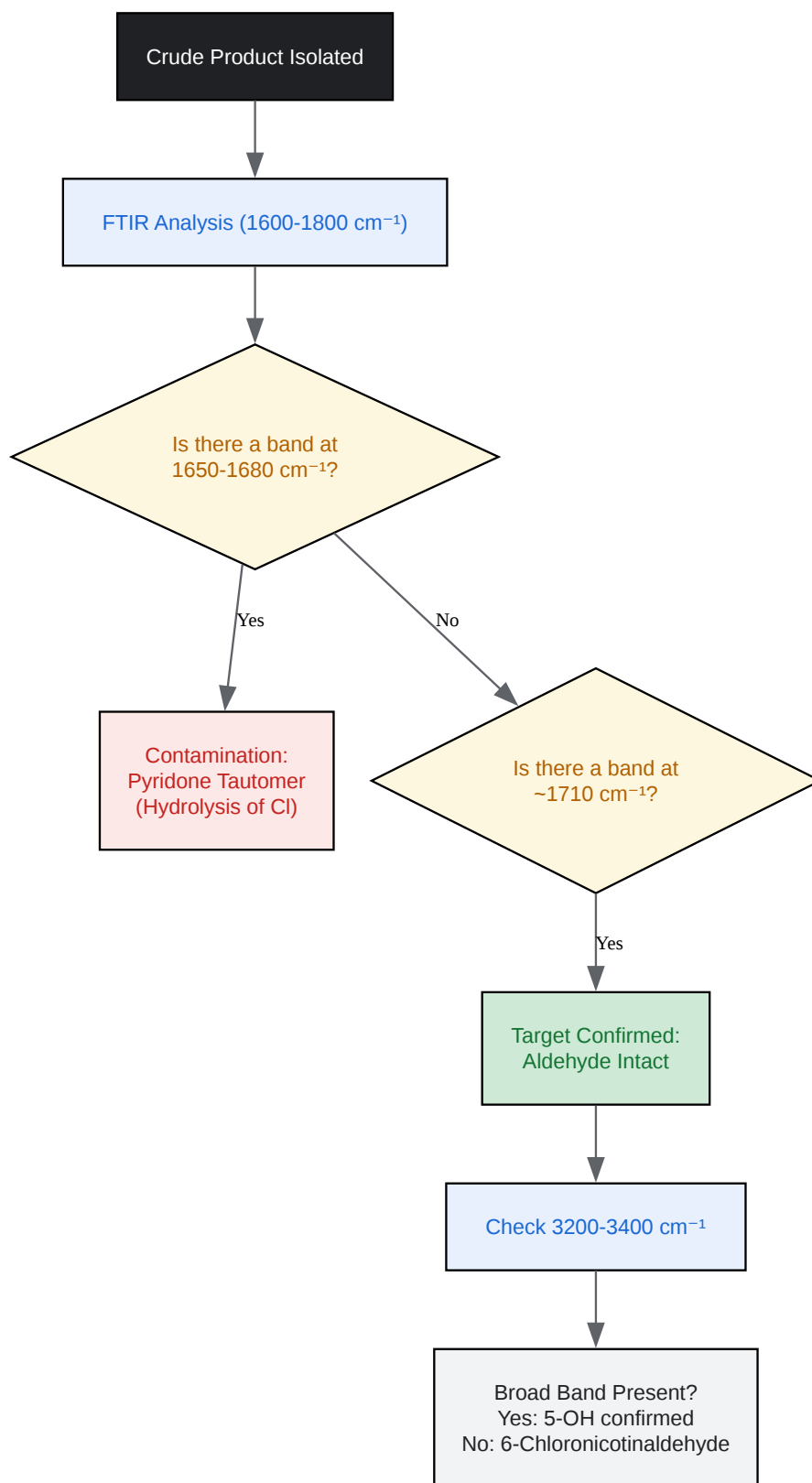
- Range: 4000 – 600 cm^{-1} [\[2\]](#)

Method B: KBr Pellet - For High-Resolution Publication Data

- Best for: Resolving sharp bands and avoiding peak truncation.[\[1\]](#)[\[2\]](#)
- Protocol:
 - Mix 1-2 mg of sample with 200 mg of spectroscopic grade KBr (dried).[\[1\]](#)[\[2\]](#)
 - Grind finely in an agate mortar (particle size < 2 μm to avoid scattering/Christiansen effect).
 - Press at 8-10 tons for 2 minutes to form a transparent disc.
 - Acquire spectrum immediately to prevent moisture absorption (which obscures the OH region).[\[1\]](#)[\[2\]](#)

Synthesis & Characterization Workflow

Use this logic flow to validate your product during synthesis.



[Click to download full resolution via product page](#)

Caption: Decision tree for interpreting FTIR data during product validation.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^{[1][2]} Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.^{[1][2]} (Standard reference for substituent effects on carbonyl frequencies).
- Katritzky, A. R., & Ambler, A. P. (1963).^{[1][2]} Infrared Spectra of Heterocyclic Compounds. In Physical Methods in Heterocyclic Chemistry (Vol. 2). Academic Press.^{[1][2]} (Foundational text on pyridine ring vibrations).
- National Institute of Standards and Technology (NIST). Nicotinaldehyde Gas Phase IR Spectrum. NIST Chemistry WebBook, SRD 69.^{[1][2]} [\[Link\]](#)^{[1][2]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [FTIR carbonyl stretch frequency of 6-Chloro-5-hydroxynicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b069868/docs#ftir-carbonyl-stretch-frequency-of-6-chloro-5-hydroxynicotinaldehyde\]](https://www.benchchem.com/product/b069868/docs#ftir-carbonyl-stretch-frequency-of-6-chloro-5-hydroxynicotinaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)